

Application Notes and Protocols: Cell Cycle Analysis of Cells Treated with Thiarabine

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Compound of Interest

Compound Name: Thiarabine

Cat. No.: B1682800

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Introduction

Thiarabine (1-(4-Thio- β -D-arabinofuranosyl)cytosine) is a promising nucleoside analog with demonstrated anticancer activity.^{[1][2]} As a deoxycytidine analog, its mechanism of action involves incorporation into DNA, leading to the inhibition of DNA synthesis and subsequent cell death.^{[1][2]} A key characteristic of **Thiarabine**'s cytotoxic effect is its ability to induce cell cycle arrest, specifically in the G2 phase of the cell cycle.^[2] This application note provides detailed protocols for analyzing the cell cycle distribution of cancer cells treated with **Thiarabine** and presents expected quantitative data and the underlying signaling pathways.

Data Presentation

The following tables summarize the expected dose-dependent and time-dependent effects of **Thiarabine** on the cell cycle distribution of a representative cancer cell line as determined by flow cytometry.

Table 1: Dose-Dependent Effect of **Thiarabine** on Cell Cycle Distribution (48-hour treatment)

Thiarabine Concentration (μM)	% of Cells in G0/G1 Phase	% of Cells in S Phase	% of Cells in G2/M Phase
0 (Control)	55.2 ± 3.1	25.8 ± 2.5	19.0 ± 1.8
0.1	48.7 ± 2.8	22.1 ± 2.1	29.2 ± 2.4
0.5	35.1 ± 2.2	15.5 ± 1.9	49.4 ± 3.0
1.0	22.6 ± 1.9	10.2 ± 1.5	67.2 ± 3.5
5.0	15.3 ± 1.5	5.8 ± 1.1	78.9 ± 4.1

Data are presented as mean ± standard deviation from three independent experiments and are illustrative.

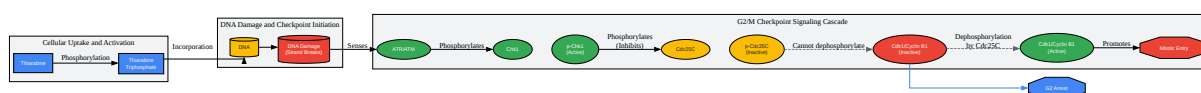
Table 2: Time-Dependent Effect of **Thiarabine** (1.0 μM) on Cell Cycle Distribution

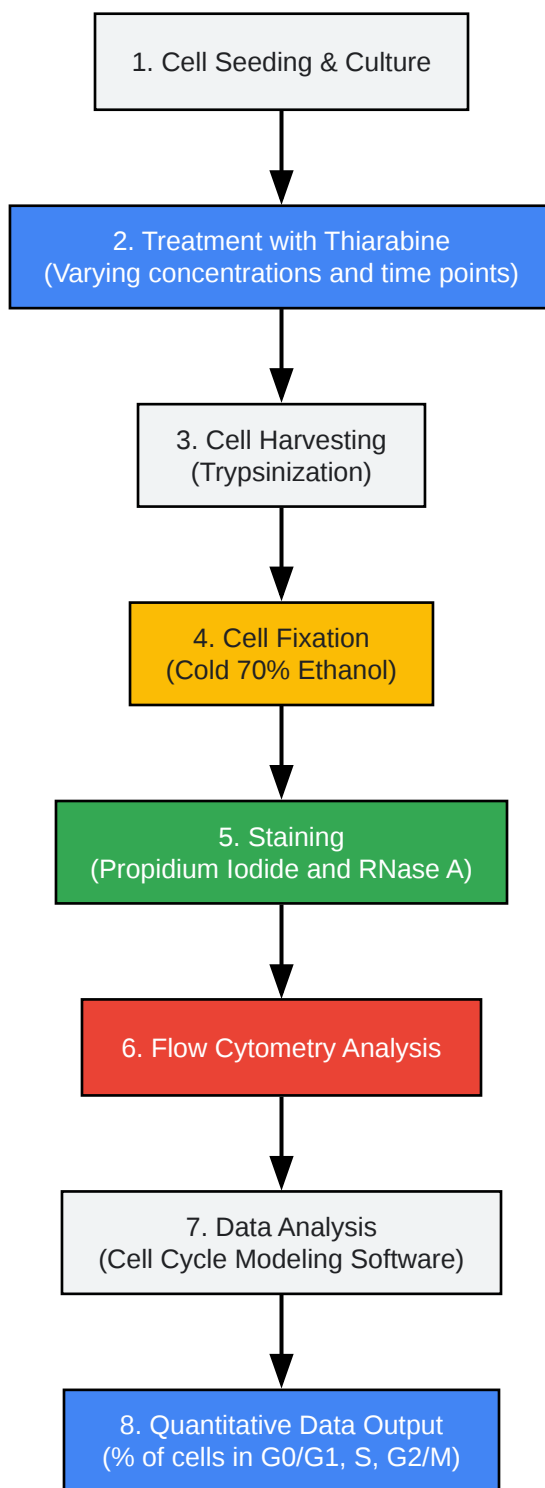
Time (hours)	% of Cells in G0/G1 Phase	% of Cells in S Phase	% of Cells in G2/M Phase
0	55.2 ± 3.1	25.8 ± 2.5	19.0 ± 1.8
12	42.5 ± 2.7	20.1 ± 2.0	37.4 ± 2.9
24	30.8 ± 2.1	14.3 ± 1.7	54.9 ± 3.3
48	22.6 ± 1.9	10.2 ± 1.5	67.2 ± 3.5
72	18.9 ± 1.7	8.1 ± 1.3	73.0 ± 3.8

Data are presented as mean ± standard deviation from three independent experiments and are illustrative.

Mandatory Visualization

Signaling Pathway of Thiarabine-Induced G2/M Checkpoint Activation





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References

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- 2. Thiarabine | C₉H₁₃N₃O₄S | CID 168566 - PubChem [pubchem.ncbi.nlm.nih.gov]
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